

Lack of Specific Toxicological Data for 1- Phenethylpiperidin-4-amine

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Compound of Interest

Compound Name: **1-Phenethylpiperidin-4-amine**

Cat. No.: **B1337405**

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An extensive search for the toxicological profile of **1-Phenethylpiperidin-4-amine** did not yield specific data for this exact compound. The available scientific and safety literature predominantly focuses on a closely related analogue, N-phenyl-1-(2-phenylethyl)piperidin-4-amine, also known as 4-ANPP or Despropionylfentanyl. 4-ANPP is a known immediate precursor in the synthesis of fentanyl and its analogues.[\[1\]](#)[\[2\]](#)

Given the absence of direct toxicological studies on **1-Phenethylpiperidin-4-amine**, this guide provides a summary of the available data for 4-ANPP as a surrogate. Researchers and drug development professionals should exercise caution and consider this information as indicative for a structurally similar compound, not for **1-Phenethylpiperidin-4-amine** itself.

Toxicological Profile of N-phenyl-1-(2-phenylethyl)piperidin-4-amine (4-ANPP)

4-ANPP is classified as a hazardous substance with significant acute toxicity concerns.[\[3\]](#) It is regulated as a Schedule II controlled substance by the Drug Enforcement Administration (DEA), indicating a high potential for abuse which may lead to severe psychological or physical dependence.[\[3\]](#)

Hazard Identification and Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements for 4-ANPP[\[3\]](#):

Hazard Class	Hazard Statement	Percentage of Notifications
Acute Toxicity, Oral	H300: Fatal if swallowed	25%
H302: Harmful if swallowed	75%	
Acute Toxicity, Dermal	H310: Fatal in contact with skin	25%
H312: Harmful in contact with skin	50%	
Acute Toxicity, Inhalation	H330: Fatal if inhaled	25%
H332: Harmful if inhaled	50%	
Skin Irritation	H315: Causes skin irritation	Not specified
Eye Irritation	H319: Causes serious eye irritation	Not specified
Respiratory Irritation	H335: May cause respiratory irritation	Not specified

Data sourced from ECHA C&L Inventory notifications. The percentage indicates the ratio of notifications providing the specified hazard code.[\[3\]](#)

Precautionary Statements and Safety Measures

Recommended precautionary measures when handling 4-ANPP include[\[4\]](#):

- Prevention:
 - P260: Do not breathe dust/fume/gas/mist/vapors/spray.
 - P261: Avoid breathing dust/fumes.
 - P262: Do not get in eyes, on skin, or on clothing.
 - P264: Wash all exposed external body areas thoroughly after handling.
 - P270: Do not eat, drink or smoke when using this product.

- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves, protective clothing, eye protection and face protection.
- P284: In case of inadequate ventilation wear respiratory protection.
- Response:
 - P301+P316: IF SWALLOWED: Get emergency medical help immediately.
 - P302+P352: IF ON SKIN: Wash with plenty of water.
 - P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
 - P316: Get emergency medical help immediately.
 - P320: Specific treatment is urgent (see supplemental first aid instruction on this label).
 - P330: Rinse mouth.
- Storage:
 - P403+P233: Store in a well-ventilated place. Keep container tightly closed.
 - P405: Store locked up.
- Disposal:
 - P501: Dispose of contents/container to an authorized hazardous or special waste collection point in accordance with any local regulation.

Experimental Protocols

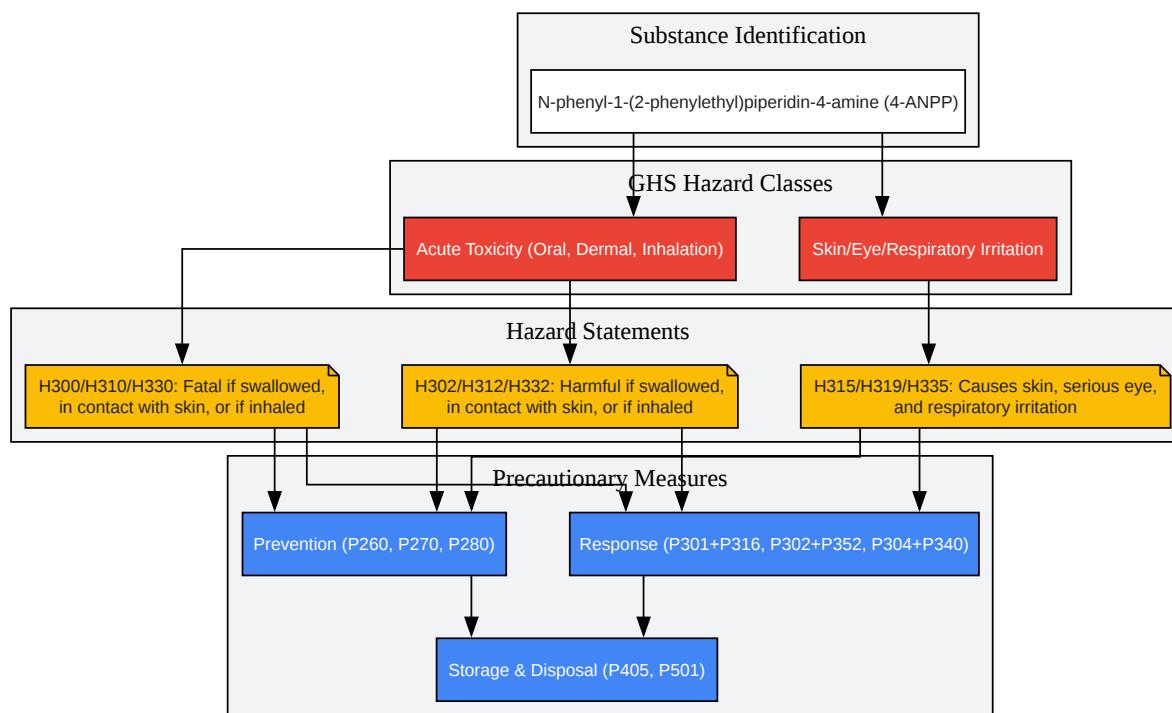
Detailed experimental protocols for the toxicological assessment of 4-ANPP are not available in the public domain. The provided hazard classifications are based on aggregated data from

notifications to regulatory bodies like the ECHA, rather than from peer-reviewed toxicological studies.[3]

Visualizations

Logical Relationship of 4-ANPP Hazards

The following diagram illustrates the logical flow of hazard classifications for 4-ANPP, from its chemical identity to the resulting safety precautions.



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References

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